

Picrasin B Acetate in Traditional Medicine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Picrasin B acetate*

Cat. No.: *B15595518*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Picrasin B acetate is a quassinoid, a class of bitter compounds, isolated from plants of the Simaroubaceae family, notably *Picrasma quassioides*.^{[1][2]} This plant has a long history of use in traditional medicine across Asia, particularly in China, Korea, and Japan, for treating a variety of ailments including fever, gastritis, malaria, and parasitic infections.^{[1][2][3]} Modern scientific investigation has begun to validate these traditional uses, revealing a spectrum of pharmacological activities for the constituents of *Picrasma quassioides*, including anti-inflammatory, anticancer, and antimicrobial effects.^{[3][4]} This technical guide provides an in-depth overview of **Picrasin B acetate**, summarizing the available quantitative data, detailing relevant experimental protocols, and visualizing key signaling pathways and workflows to support further research and drug development efforts.

Quantitative Biological Activity Data

While specific quantitative data for **Picrasin B acetate** is limited in the currently available literature, data for related compounds from the *Picrasma* genus provide valuable insights into its potential efficacy. The following tables summarize reported bioactivity data for various quassinoids and extracts from *Picrasma* species.

Table 1: Anti-inflammatory Activity

Compound/Extract	Assay	Target/Cell Line	Result	Source(s)
Picrasidine I	Osteoclastogenesis Inhibition	RAW 264.7	Inhibition of osteoclast formation	[4]
4-methoxy-5-hydroxycanthin-6-one	DPPH radical scavenging	-	IC50: 84.037 μ M	[4]
P. quassioides combination with azithromycin	Inhibition of NO, TNF- α , and IL-6 release	Klebsiella pneumoniae-induced lung histopathology	Synergistic inhibition	[4]

Table 2: Anticancer Activity

Compound/Extract	Cell Line(s)	Activity	IC50 Value(s)	Source(s)
Picroside B	P388 lymphocytic leukemia	Growth inhibition	Not specified	[4]
Dehydrocrenatidine	Nasopharyngeal carcinoma	Apoptosis induction	Not specified	[4]
Picrasidine G	MDA-MB468 (triple-negative breast cancer)	Reduced viability, increased apoptosis	Not specified	[4]
Picrasidine F	HeLa (cervical cancer)	Inhibition of proliferation, promotion of apoptosis	Not specified	[4]
P. quassioides ethanol extract	SiHa (cervical cancer)	Apoptosis induction	Not specified	[4]
β -carboline alkaloid (β -CCE)	Cervical cancer cells	Apoptosis induction	Not specified	[4]

Table 3: Antimicrobial Activity

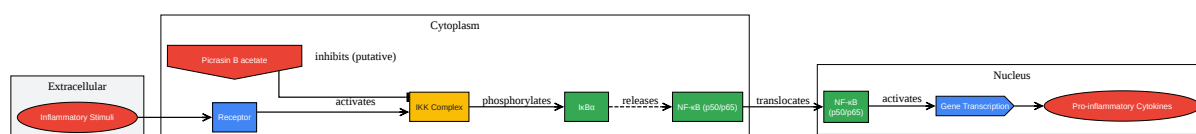
Compound/Extract	Microorganism(s)	Activity	MIC Value(s)	Source(s)
Picrasidine F, G, and S	Staphylococcus aureus	Antibacterial and cytotoxic	Not specified	[4]
β -carboline molecules	Staphylococcus aureus, Escherichia coli, Candida albicans, Aspergillus niger	Moderate antimicrobial	32–64, 4–8, 16–64, and 16–32 μ g/mL, respectively	[5]

Signaling Pathways and Mechanisms of Action

Several signaling pathways are implicated in the pharmacological effects of compounds isolated from *Picrasma quassioides*. While direct evidence for **Picrasin B acetate** is still emerging, the following pathways are key targets for related compounds and provide a framework for future investigation.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a critical regulator of inflammation.[4] Some compounds from *P. quassioides* have been shown to inhibit the activation of NF- κ B, thereby reducing the production of pro-inflammatory cytokines.

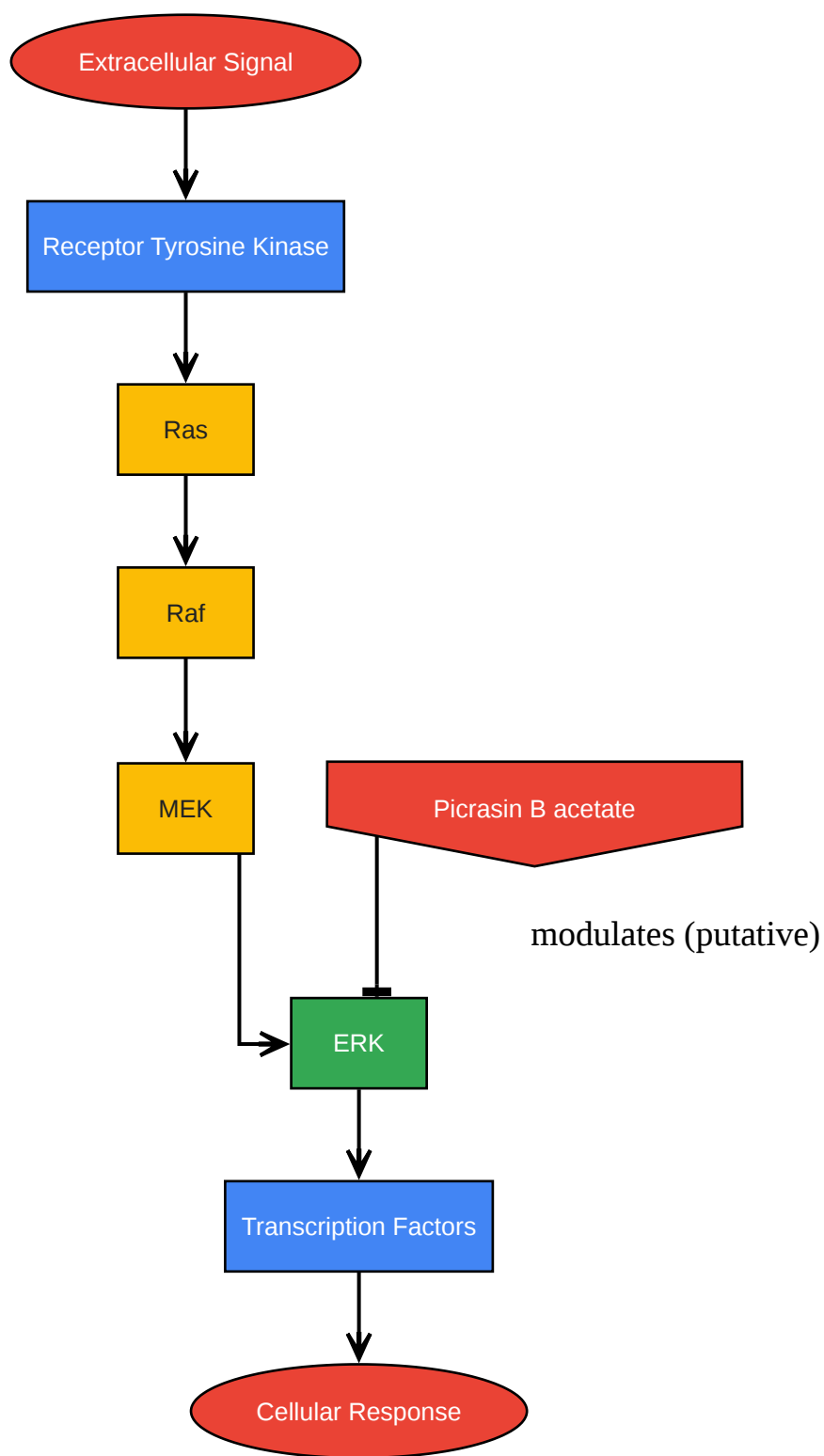


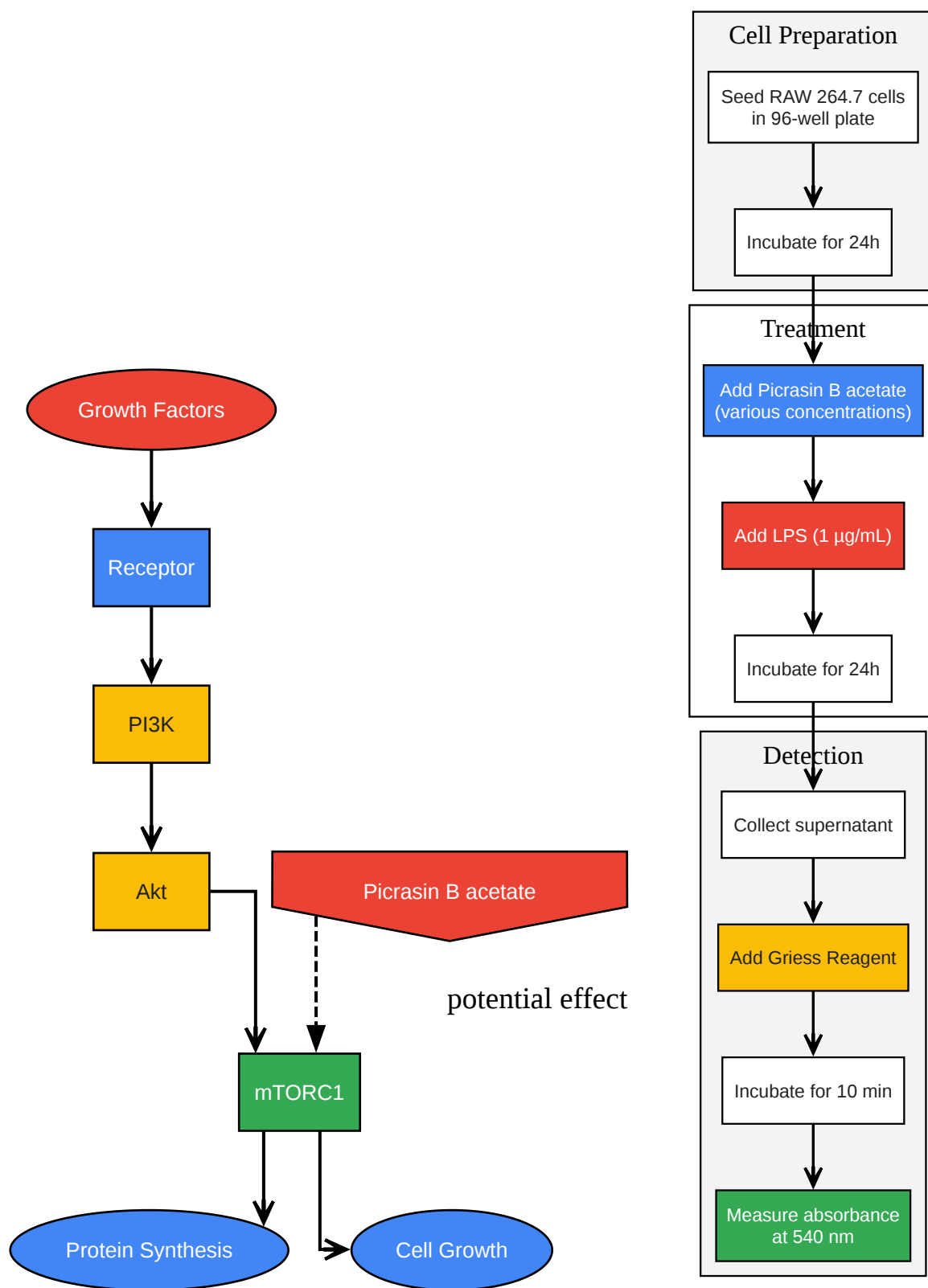
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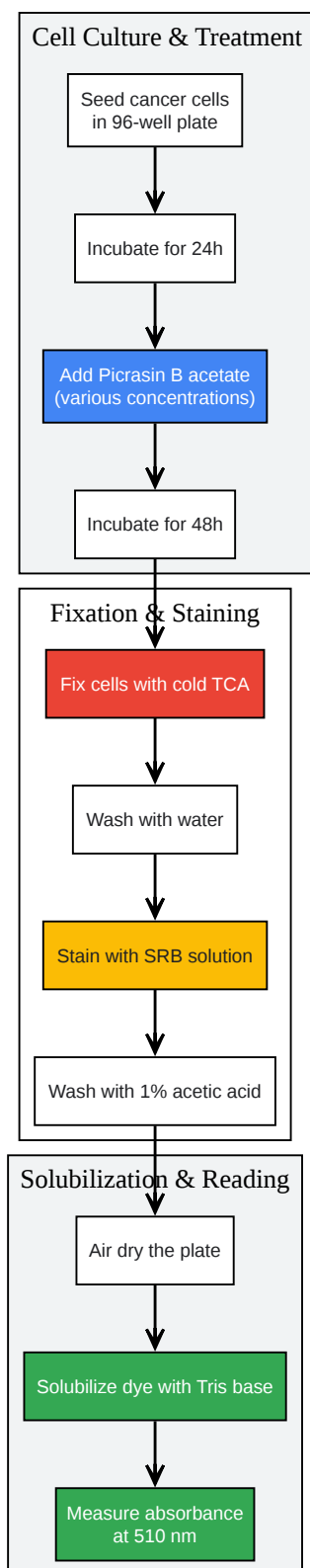
Caption: Putative inhibition of the NF- κ B signaling pathway by **Picrasin B acetate**.

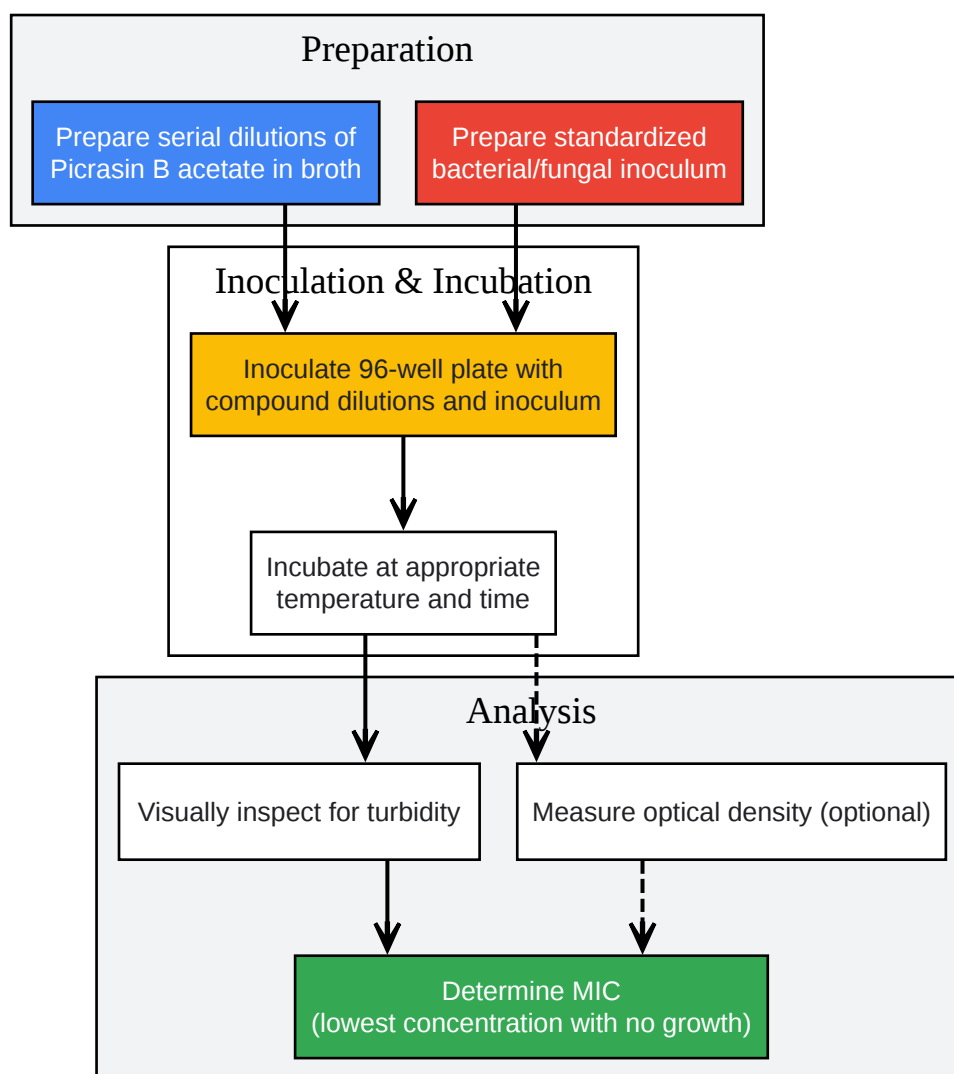
MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in cell proliferation, differentiation, and apoptosis.[4] Regulation of the JNK and ERK signaling pathways by compounds from *P. quassioides* has been observed in the context of cancer cell apoptosis.[4]









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